

Application Notes and Protocols for Intramuscular Administration of Penethamate Hydriodide in Cattle

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Compound of Interest

Compound Name: Penethamate hydriodide

Cat. No.: B121397

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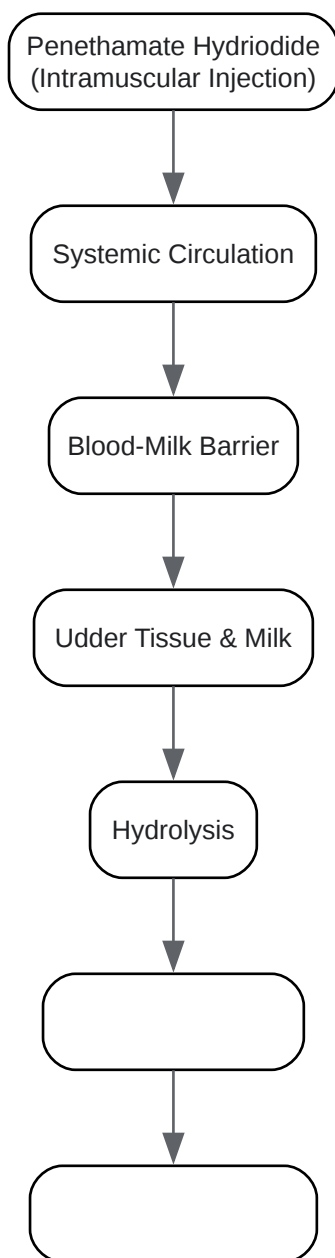
For Researchers, Scientists, and Drug Development Professionals

Introduction

Penethamate hydriodide is a prodrug of benzylpenicillin, specifically formulated for veterinary use, particularly in cattle.[1][2] Its unique lipophilic nature allows for effective penetration of the blood-milk barrier, making it a valuable agent for the treatment of bovine mastitis caused by penicillin-sensitive microorganisms.[3] Following intramuscular administration, **penethamate hydriodide** is rapidly hydrolyzed into the active metabolite, benzylpenicillin (penicillin G), and diethylaminoethanol.[1] This mechanism facilitates high concentrations of the active compound at the site of infection in the udder.[3] These application notes provide a comprehensive overview of the intramuscular administration protocols for **penethamate hydriodide** in cattle, including dosage regimens, pharmacokinetic data, and detailed experimental methodologies.

Mechanism of Action

Penethamate hydriodide acts as a targeted delivery system for penicillin G to the mammary gland. As a prodrug, it is biologically inactive in its initial form.[3] After intramuscular injection, it is absorbed into the bloodstream and, due to its chemical properties, readily crosses from the blood into the milk.[3] Within the udder tissue and milk, it undergoes hydrolysis to release benzylpenicillin.[3] Benzylpenicillin then exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[3]



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Caption: Mechanism of action of **penethamate hydriodide**.

Quantitative Data Summary

Dosage and Administration Regimens

The recommended dosage of **penethamate hydriodide** can vary depending on the specific product and the severity of the infection. The following table summarizes common dosage regimens for the treatment of bovine mastitis.

Parameter	Recommended Dosage/Administration
Dosage	10-15 mg/kg body weight daily[3]
	10,000-15,000 IU/kg body weight daily[4]
Frequency	Once daily[3][4]
Duration	1 to 5 consecutive days, depending on the condition[3][4]
Route	Intramuscular (IM) injection[3][4]
Max Volume/Site	20 mL[4]

Pharmacokinetic Parameters of Benzylpenicillin following Intramuscular Penethamate Hydriodide Administration

The pharmacokinetic profile of benzylpenicillin after intramuscular administration of **penethamate hydriodide** has been investigated in lactating dairy cows.

Parameter	Plasma	Milk
Time to Maximum Concentration (Tmax)	3.76 hours	5.91 hours
Half-life (t1/2)	4.27 hours	4.00 hours

Withdrawal Periods

Adherence to withdrawal periods is crucial to prevent antibiotic residues in food products.

Product	Meat and Offal	Milk
PenethaOne	7 days[4]	48 hours (for 5 MIU daily dose) or 60 hours (for 10 MIU followed by 5 MIU)[4]
Penethaject	Not specified	72 hours (6 milkings) for multiple treatments; 36 hours for a single treatment

Experimental Protocols

Clinical Efficacy Trial for Bovine Mastitis

This protocol outlines a randomized controlled field trial to evaluate the efficacy of intramuscular **penethamate hydriodide** for the treatment of subclinical mastitis in lactating dairy cows.[5]

a. Animal Selection:

- Inclusion criteria: Lactating cows with a Somatic Cell Count (SCC) > 300,000 cells/mL in at least two of the last three monthly milk recordings.[5] At least one quarter must have an SCC > 250,000 cells/mL.[5] The same bacterial pathogen must be isolated from two consecutive milk samples taken 2-4 days apart.[5]
- Exclusion criteria: Cows with clinical signs of mastitis, recent antibiotic treatment, or known hypersensitivity to penicillin.

b. Treatment Groups:

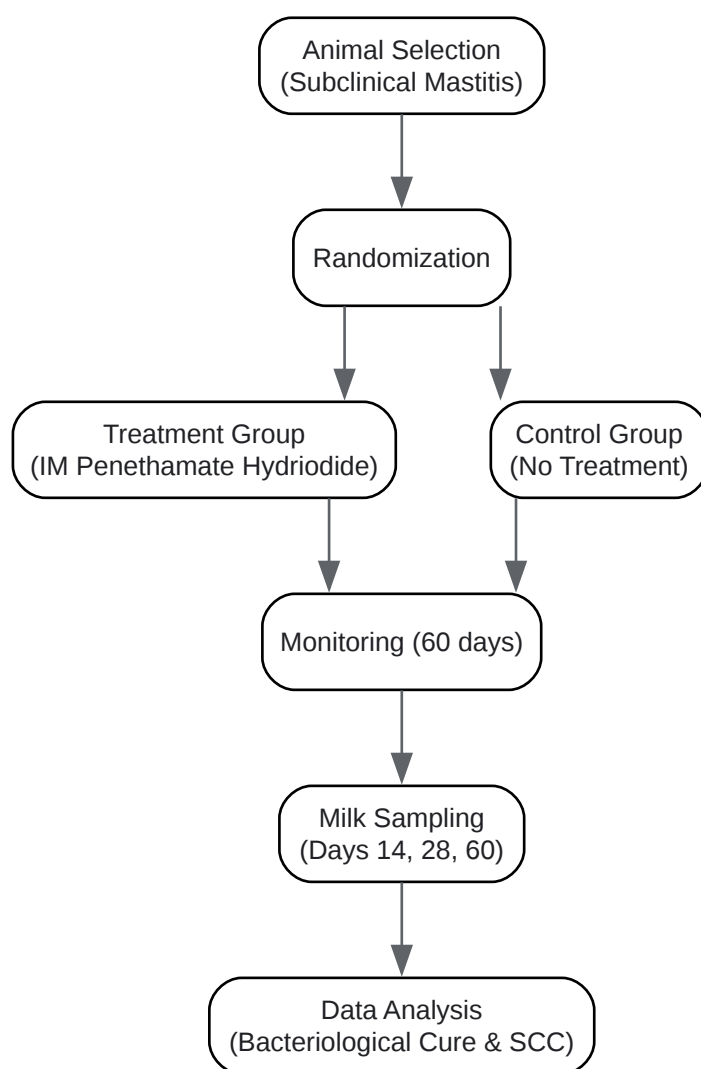
- Treatment Group: Administer **penethamate hydriodide** intramuscularly at a dose of 15 mg/kg body weight once daily for 3 consecutive days.
- Control Group: No treatment administered.

c. Data Collection:

- Collect quarter milk samples for bacteriological analysis and SCC determination at 14, 28, and 60 days post-treatment.[5]

d. Outcome Assessment:

- Bacteriological Cure: Defined as the absence of the pre-treatment pathogen in the milk samples taken at 14 and 28 days post-treatment.[5]
- Somatic Cell Count: Monitor changes in SCC in treated versus control groups.



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Caption: Clinical efficacy trial workflow.

Pharmacokinetic Study Protocol

This protocol describes a study to determine the pharmacokinetic profile of benzylpenicillin in plasma and milk of lactating dairy cows following intramuscular administration of **penethamate hydriodide**.

a. Animal Preparation:

- Use healthy, lactating dairy cows.
- House animals in individual stalls to allow for accurate sample collection.
- Acclimate animals to the experimental conditions for at least 48 hours prior to the study.

b. Drug Administration:

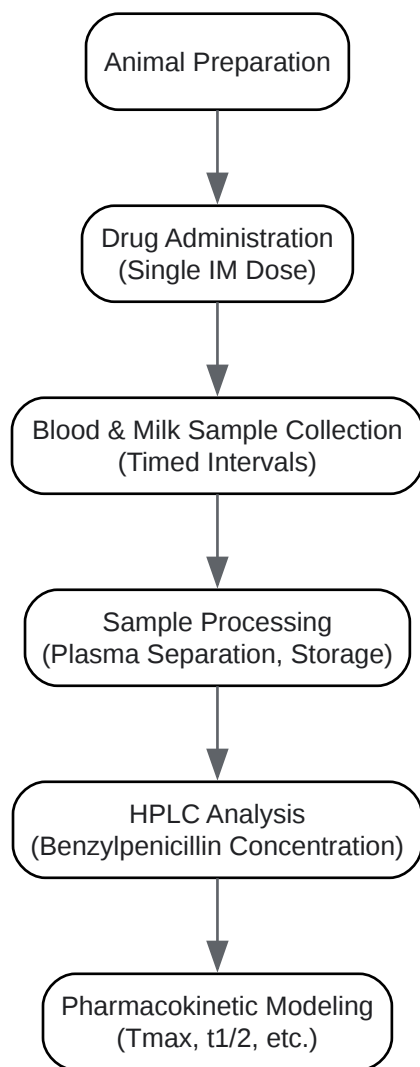
- Reconstitute the **penethamate hydriodide** powder with the provided sterile diluent according to the manufacturer's instructions.[\[3\]](#) Shake well until the powder is fully dissolved.
[\[3\]](#)
- Administer a single intramuscular injection of **penethamate hydriodide** at a dose of 15 mg/kg body weight into the neck muscles.

c. Sample Collection:

- Blood: Collect blood samples from the jugular or coccygeal vein into heparinized tubes at pre-determined time points (e.g., 0, 0.5, 1, 2, 4, 6, 8, 12, 24, 36, and 48 hours post-administration).
- Milk: Collect milk samples from all four quarters at the same time points as blood collection.
- Process blood samples by centrifugation to separate plasma. Store plasma and milk samples at -20°C or lower until analysis.

d. Sample Analysis:

- Determine the concentration of benzylpenicillin in plasma and milk samples using a validated High-Performance Liquid Chromatography (HPLC) method.[\[6\]](#)[\[7\]](#)



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Caption: Pharmacokinetic study workflow.

Conclusion

The intramuscular administration of **penethamate hydriodide** is an effective therapeutic strategy for bovine mastitis. Its unique pharmacokinetic properties ensure high concentrations of the active compound, benzylpenicillin, at the site of infection. The protocols and data presented in these application notes provide a comprehensive resource for researchers and drug development professionals working with this important veterinary antibiotic. Adherence to recommended dosages, administration protocols, and withdrawal times is essential for ensuring therapeutic efficacy and food safety.

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